Spectroscopic Comparison Guide: 2-Cyclohexylpropanal and Functional Derivatives

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Compound of Interest

Compound Name:	*2-Cyclohexylpropanal*
CAS No.:	*2109-22-0*
Cat. No.:	*B1360027*

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Executive Summary: The Cyclohexyl-Alkyl Scaffold in Drug Design

2-Cyclohexylpropanal (CAS 2109-22-0) is more than a fragrance ingredient; in medicinal chemistry, it serves as a critical "lipophilic anchor." The structural motif—a cyclohexyl ring coupled with a branched alkyl chain—is frequently employed to optimize the Fsp3 (fraction of sp3 hybridized carbons) of drug candidates, enhancing metabolic stability and solubility compared to planar phenyl analogs.

This guide provides a technical comparison of **2-Cyclohexylpropanal** against its primary redox derivatives: 2-Cyclohexylpropanol (Reduction Product) and 2-Cyclohexylpropanoic Acid (Oxidation Product). We focus on spectroscopic markers (NMR, IR, MS) that allow researchers to definitively monitor these transformations during synthesis.

Compound Ecosystem & Structural Logic

The transition from aldehyde to alcohol or acid represents a standard redox ladder. However, the steric bulk of the cyclohexyl group at the

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-position introduces specific spectroscopic splitting patterns and shifts that are diagnostic for this scaffold.

Compound	Role	Key Chemical Feature
2-Cyclohexylpropanal	Parent/Intermediate	Electrophilic Carbonyl; Sensitive to oxidation.
2-Cyclohexylpropanol	Reduction Target	Nucleophilic Hydroxyl; H-bond donor.
2-Cyclohexylpropanoic Acid	Oxidation Target	Acidic Proton; pH-dependent solubility.[1]

Spectroscopic Deep Dive

A. Infrared (IR) Spectroscopy: Functional Group Tracking

IR is the most rapid method for monitoring reaction completion. The disappearance of the Fermi resonance doublet is the "go-to" signal for the loss of the aldehyde functionality.

Feature	2-Cyclohexylpropanal (Aldehyde)	2-Cyclohexylpropanol (Alcohol)	2-Cyclohexylpropanoic Acid (Acid)
C=O[1][2] Stretch	1720–1730 cm^{-1} (Strong, Sharp)	Absent	1700–1710 cm^{-1} (Broad, Strong)
O-H Stretch	Absent	3300–3400 cm^{-1} (Broad)	2500–3300 cm^{-1} (Very Broad, "Beard")
C-H (Aldehyde)	2720 & 2820 cm^{-1} (Fermi Doublet)	Absent	Absent
Fingerprint	Skeletal vibrations < 1400 cm^{-1}	C-O stretch ~1050 cm^{-1}	C-O stretch ~1210–1320 cm^{-1}

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> *Analyst Note: When reducing the aldehyde to the alcohol, watch for the complete vanishing of the 1725 cm^{-1} peak. Any residual peak here indicates incomplete reduction or re-oxidation.*

B. Nuclear Magnetic Resonance (NMR)

NMR provides the definitive structural proof.[3] The steric crowding around the C2 position (the

-carbon) creates distinct coupling patterns.

^{1}H NMR Diagnostic Signals (400 MHz, $CDCl_3$)

- Aldehyde (Parent): The signal at 9.6 ppm (d, J ≈ 2-3 Hz) is characteristic. It is a doublet due to coupling with the single

  -proton.

- Alcohol (Derivative): The aldehyde proton disappears. A new signal appears at 3.4–3.6 ppm (d, J ≈ 6 Hz) corresponding to the -CH_2OH protons.

- Acid (Derivative): A very broad singlet appears at 10.0–12.0 ppm (COOH), often exchangeable with D_2O.

^{13}C NMR Chemical Shifts[4][5][6]

- Carbonyl Carbon:
  - Aldehyde: ~204 ppm
  - Acid: ~180 ppm
  - Alcohol: Absent (replaced by C-O carbon at ~65 ppm)

C. Mass Spectrometry (MS) Fragmentation

The fragmentation of **2-Cyclohexylpropanal** is driven by

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-cleavage and McLafferty rearrangements due to the

-hydrogens available on the cyclohexyl ring.[1]

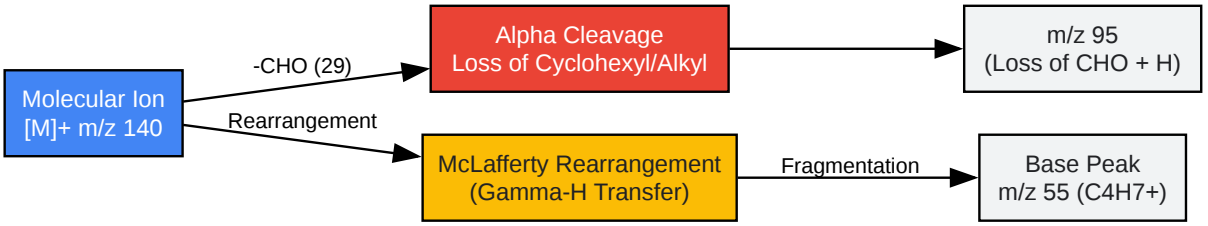


Fig 1: Primary MS Fragmentation Pathways for 2-Cyclohexylpropanal

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Figure 1: The cyclohexyl ring facilitates specific rearrangements, distinguishing it from linear aldehyde isomers.

Experimental Protocols

Workflow 1: Synthesis via Hydrogenation

The most common route to **2-Cyclohexylpropanal** is the selective hydrogenation of

-methylcinnamaldehyde. This reduces the alkene and the aromatic ring while preserving the aldehyde (requires careful catalyst selection).

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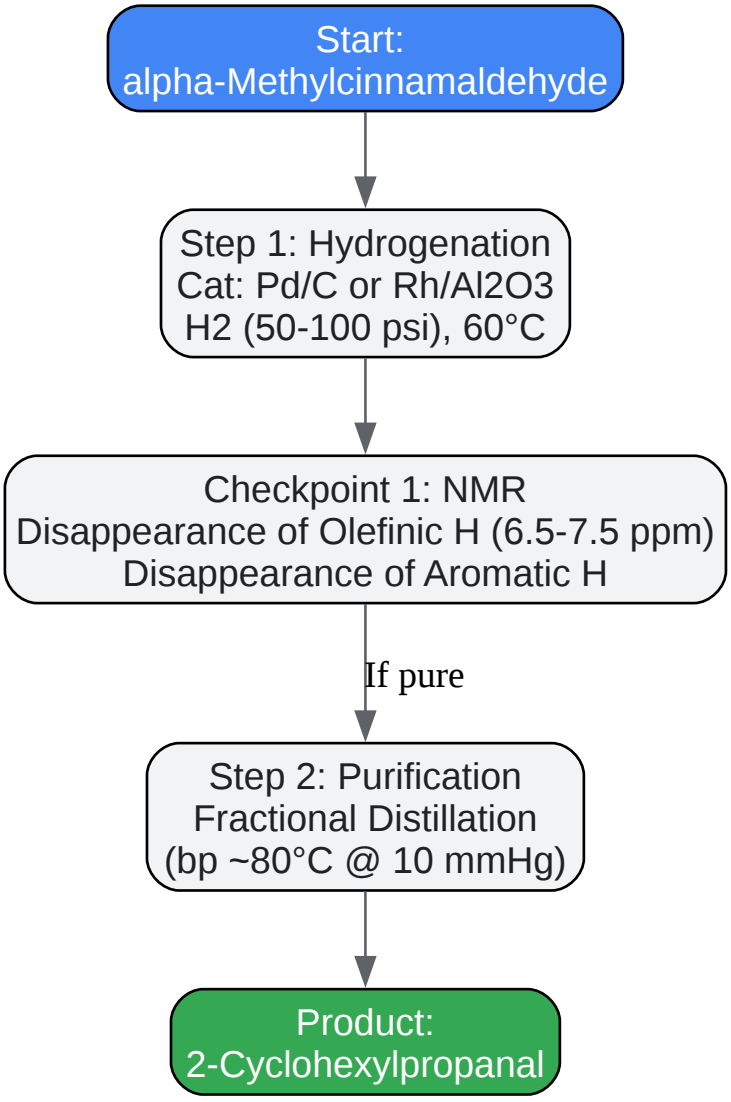


Fig 2: Selective Hydrogenation Protocol

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Figure 2: Synthesis pathway converting the aromatic precursor to the saturated cyclohexyl aldehyde.

Protocol: Borohydride Reduction (Aldehyde Alcohol)

Use this protocol to generate the alcohol standard for comparison.

- Setup: Dissolve **2-Cyclohexylpropanal** (1.0 eq) in Methanol (0.5 M concentration). Cool to 0°C.

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- Addition: Add Sodium Borohydride ($NaBH_4$, 0.5 eq) portion-wise over 10 minutes.
- Monitoring: TLC (Hexane/EtOAc 8:2). Stain with $KMnO_4$ (Aldehyde oxidizes instantly; Alcohol is slower).
- Quench: Add saturated NH_4Cl solution.
- Workup: Extract with DCM, dry over $MgSO_4$, concentrate.
- Validation: Confirm disappearance of 9.6 ppm doublet in ^1H NMR.

Comparative Data Summary

Spectroscopic Marker	2-Cyclohexylpropanal	2-Cyclohexylpropanol	2-Cyclohexylpropanoic Acid
^1H NMR (Key Signal)	9.6 (d, 1H, CHO)	3.5 (d, 2H, CH_2O)	11.0 (br s, 1H, COOH)
^{13}C NMR (Carbonyl)	204.5 ppm	N/A (C-O at 65)	180.2 ppm
IR (Carbonyl)	1725 cm^{-1}	None	1705 cm^{-1}
IR (O-H)	None	3350 cm^{-1} (Broad)	2500–3000 cm^{-1} (Very Broad)
Physical State	Colorless Liquid	Viscous Liquid	Solid/Semi-solid (mp dependent)
Odor	Sharp, Green, Floral	Mild, Waxy	Pungent, Cheesy

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